

A Comprehensive Technical Guide to the Chemical Properties of Zinc Acetylacetonate Hydrate

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Compound of Interest

Compound Name: Zinc acetylacetonate hydrate

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Executive Summary

Zinc acetylacetonate hydrate is a coordination complex with significant applications in materials science, catalysis, and potentially in pharmaceutical development. This document provides an in-depth overview of its core chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its thermal decomposition characteristics. All quantitative data has been consolidated into easily digestible tables, and key processes are visualized through logical diagrams to facilitate a deeper understanding of this versatile compound.

Core Chemical and Physical Properties

Zinc acetylacetonate hydrate is a white crystalline powder that is hygroscopic in nature.^{[1][2]} The anhydrous form of zinc acetylacetonate exists as a trimer, $[\text{Zn}(\text{C}_5\text{H}_7\text{O}_2)_2]_3$, where each zinc ion is coordinated by five oxygen atoms in a distorted trigonal bipyramidal structure.^{[3][4]} The hydrated form, typically a monohydrate, features a 5-coordinate zinc center with a square pyramidal geometry, where the water molecule occupies the axial position.^[5]

Quantitative Physicochemical Data

The fundamental physical and chemical properties of **zinc acetylacetonate hydrate** are summarized in the table below.

| Property | Value | References |
|-----------------------------------|---------------------------------|------------|
| Molecular Formula | $C_{10}H_{14}O_4Zn \cdot xH_2O$ | |
| $C_{10}H_{16}O_5Zn$ (monohydrate) | [6] | |
| Molecular Weight | 263.60 g/mol (anhydrous) | |
| 281.6 g/mol (monohydrate) | [6] | |
| Appearance | White crystalline powder | [1][7] |
| Melting Point | 135-138 °C (hydrated) | [2] |
| 124-126 °C (anhydrous) | | |
| Boiling Point | Sublimes | [2] |
| CAS Number | 108503-47-5 (hydrate) | [1][3] |
| 14024-63-6 (anhydrous) | [7] | |

Solubility Profile

Zinc acetylacetonate hydrate exhibits limited solubility in water but is soluble in various organic solvents.[1] In aqueous solutions, it tends to decompose via hydrolysis of the acetylacetonate ligands, forming zinc hydroxide and acetylacetone.

| Solvent | Solubility | Temperature | References |
|----------|------------|---------------|------------|
| Water | 6.9 g/L | 20 °C | |
| 9.1 g/L | 20 °C | | |
| Ethanol | Soluble | Not Specified | |
| Acetone | Soluble | Not Specified | [2] |
| Methanol | Soluble | Not Specified | |
| Benzene | Soluble | Not Specified | [2] |

Experimental Protocols

Synthesis of Zinc Acetylacetonate Hydrate

A common method for the synthesis of **zinc acetylacetonate hydrate** involves the reaction of a zinc salt with acetylacetone in the presence of a base.^[3]^[4]

Materials:

- Zinc sulfate heptahydrate ($\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$)
- Acetylacetone ($\text{CH}_3\text{COCH}_2\text{COCH}_3$)
- Sodium hydroxide (NaOH)
- Distilled water

Procedure:

- Prepare an aqueous solution of sodium hydroxide (e.g., 1 mole in a specified volume of water).
- To the sodium hydroxide solution, add freshly distilled acetylacetone (1 mole) with stirring.
- Separately, prepare an aqueous solution of zinc sulfate heptahydrate (0.5 mole).
- Slowly add the zinc sulfate solution to the acetylacetone-sodium hydroxide mixture with continuous stirring.
- A precipitate of **zinc acetylacetonate hydrate** will form.
- Collect the precipitate by filtration.
- Wash the precipitate with distilled water to remove any unreacted salts.
- Dry the product under vacuum or in a desiccator.

An alternative method involves the direct reaction of zinc oxide with acetylacetone.^[8]

Materials:

- Zinc oxide (ZnO)
- Acetylacetone ($\text{CH}_3\text{COCH}_2\text{COCH}_3$)
- Distilled water

Procedure:

- Suspend zinc oxide (e.g., 0.80 g) in distilled water (e.g., 25 mL).
- Heat the suspension to boiling and then remove from the heat source.
- Add acetylacetone (e.g., 3 mL) dropwise to the zinc oxide suspension with continuous stirring.
- After the addition is complete, cool the mixture in an ice bath.
- Collect the resulting precipitate by suction filtration.

Thermal Decomposition Analysis

The thermal decomposition of **zinc acetylacetonate hydrate** can be investigated using thermogravimetric analysis (TGA).

General Procedure:

- Place a small, accurately weighed sample of **zinc acetylacetonate hydrate** into the TGA sample pan (typically platinum).
- Heat the sample in a controlled atmosphere (e.g., nitrogen) at a constant rate (e.g., 10 °C/min).
- The instrument records the mass of the sample as a function of temperature.
- The loss of water of hydration is typically observed between 78-120 °C.

- Further decomposition of the anhydrous complex occurs at higher temperatures, leading to the formation of zinc oxide.^[4]^[9]

The thermal decomposition of **zinc acetylacetonate hydrate** in an inert solvent at elevated temperatures (e.g., 130 °C) can yield mesitylene and acetate ions.

Spectroscopic Properties

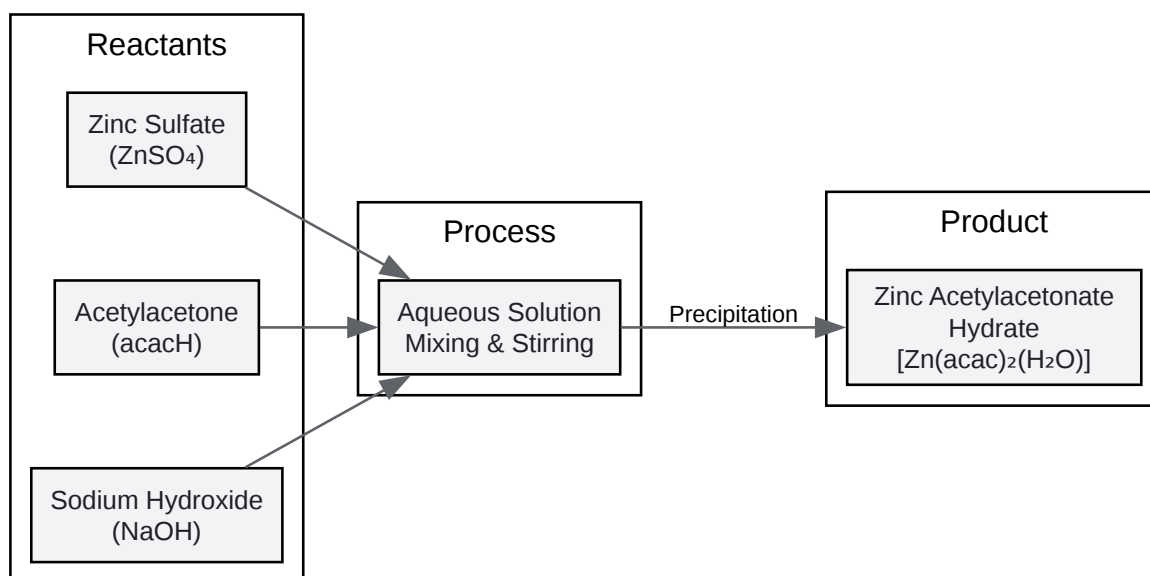
Infrared (IR) Spectroscopy

The infrared spectrum of **zinc acetylacetonate hydrate** provides insight into its molecular structure.

- Carbonyl Stretching (C=O): Strong absorption bands are observed in the region of 1570-1580 cm^{-1} . These bands are shifted to lower frequencies compared to free acetylacetone due to the coordination of the carbonyl groups to the zinc ion.
- Metal-Oxygen Stretching (Zn-O): A characteristic absorption for the Zn-O bond appears around 763.88 cm^{-1} .^[6]
- O-H Stretching: A broad absorption band around 3450 cm^{-1} is indicative of the presence of water of hydration.^[6]
- C=C Stretching: Bands corresponding to C=C stretching vibrations are also present in the spectrum.^[6]

Visualized Pathways and Workflows

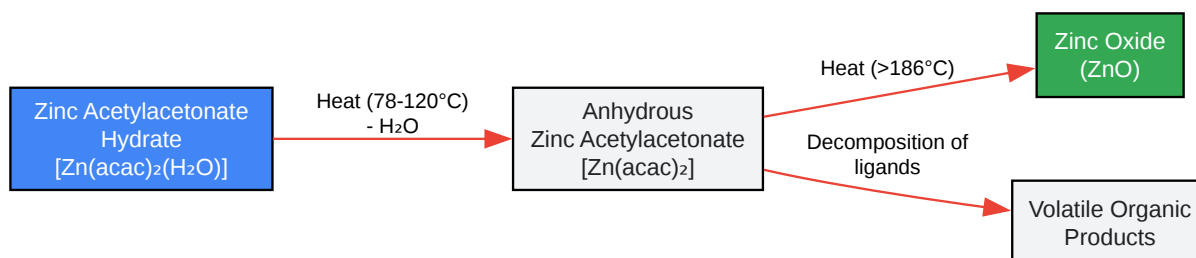
Synthesis of Zinc Acetylacetonate Hydrate



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Caption: Synthesis of **Zinc Acetylacetonate Hydrate**.

Thermal Decomposition Pathway



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Caption: Thermal Decomposition of **Zinc Acetylacetonate Hydrate**.

Applications in Research and Development

Zinc acetylacetonate hydrate serves as a valuable precursor for the synthesis of zinc-based materials, such as zinc oxide nanoparticles and thin films, which have applications in electronics and photocatalysis.^[7] It is also utilized as a catalyst in various organic synthesis

reactions.[1][7] In the pharmaceutical industry, it has been explored as a stabilizer in drug formulations to potentially enhance the bioavailability of active pharmaceutical ingredients.[7]

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